

# Solubility Profile of Cinnamyl Anthranilate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Cinnamyl anthranilate*

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This technical guide provides a comprehensive overview of the solubility of **cinnamyl anthranilate**, a key aromatic compound, in various organic solvents. Understanding the solubility characteristics of this molecule is paramount for its application in pharmaceutical formulations, fragrance development, and other areas of chemical research. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow of the experimental procedure.

## Physical and Chemical Properties of Cinnamyl Anthranilate

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	253.30 g/mol	[1]
Appearance	Brownish or reddish-yellow powder or light yellow solid.[2]	
Melting Point	61-62 °C	[3]
Boiling Point	322 °C	[3]
Density	~1.18 g/cm <sup>3</sup>	[4]

## Solubility Data

The solubility of **cinnamyl anthranilate** varies significantly across different solvents, primarily dictated by the polarity of the solvent and the solute-solvent interactions. Below is a summary of the available solubility data.

Solvent	Chemical Formula	Solubility	Temperature	Reference
Water	H <sub>2</sub> O	< 1 mg/mL	17.2 °C (63 °F)	[2][5]
2.031 mg/L (estimated)	25 °C	[3]		
95% Ethanol	C <sub>2</sub> H <sub>5</sub> OH	50 g/L	Not Specified	[2]
Acetone	C <sub>3</sub> H <sub>6</sub> O	Very Soluble	Not Specified	[4]
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Very Soluble	Not Specified	[4]
Chloroform	CHCl <sub>3</sub>	Soluble	Not Specified	[2]
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Soluble	Not Specified	[2]

\*Qualitative descriptions from available literature. Specific quantitative data is not readily available.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of **cinnamyl anthranilate** solubility in an organic solvent, based on the widely accepted shake-flask method. This method is suitable for generating precise solubility data.

### 1. Materials and Equipment:

- **Cinnamyl Anthranilate** (high purity)
- Selected organic solvent (analytical grade)

- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **cinnamyl anthranilate** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C).
  - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check to ensure that solid material remains.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Immediately filter the collected supernatant through a syringe filter to remove any suspended solid particles.

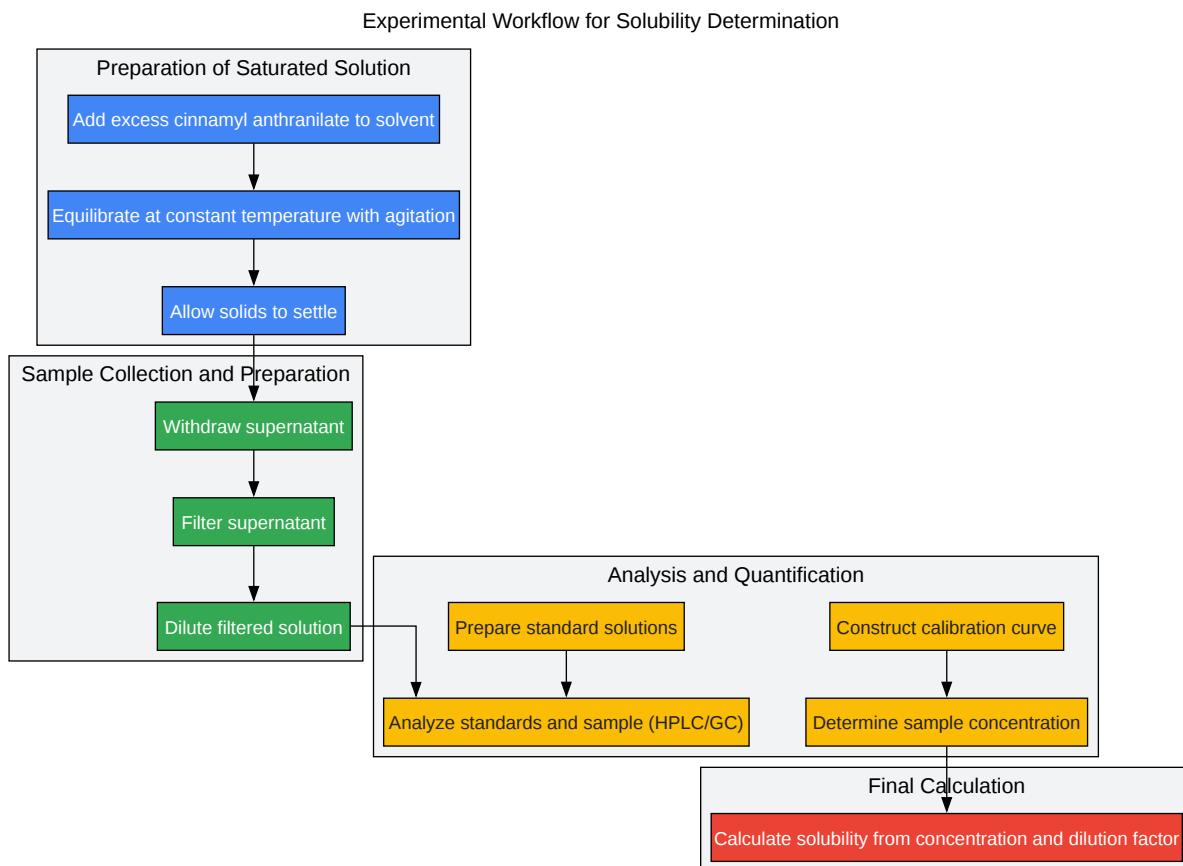
- Dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
  - Prepare a series of standard solutions of **cinnamyl anthranilate** of known concentrations in the selected solvent.
  - Analyze the standard solutions and the diluted sample solution using a validated HPLC or GC method.
  - Construct a calibration curve from the analytical response of the standard solutions.
  - Determine the concentration of **cinnamyl anthranilate** in the diluted sample by interpolating its analytical response on the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of the saturated solution by multiplying the determined concentration of the diluted sample by the dilution factor.
  - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

### 3. Data Reporting:

- Report the solubility of **cinnamyl anthranilate** in the specified solvent at the given temperature.
- Include details of the experimental conditions, such as the equilibration time, temperature, and the analytical method used.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **cinnamyl anthranilate** solubility.



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Caption: Workflow for determining the solubility of **cinnamyl anthranilate**.

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